Application Note: Comprehensive Spectroscopic Characterization of 3-Nitrobenzene-1-carbothioamide

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Compound of Interest

Compound Name:	*3-Nitrobenzene-1-carbothioamide*
CAS No.:	*70102-34-0*
Cat. No.:	*B1354630*

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Audience: Researchers, scientists, and drug development professionals.

Introduction and Scientific Context

3-Nitrobenzene-1-carbothioamide is an aromatic thioamide featuring both a nitro group and a carbothioamide moiety. The presence of the thioamide group, a bioisostere of the amide bond, and the electron-withdrawing nitro group on an aromatic scaffold makes this compound and its derivatives interesting candidates in medicinal chemistry and materials science. Thioamides are known building blocks for synthesizing nitrogen- and sulfur-containing heterocycles, and nitroaromatic compounds are pivotal intermediates in the synthesis of dyes, pharmaceuticals, and explosives.[1][2]

A precise and unambiguous structural characterization is the foundational step for any further investigation into a compound's reactivity, biological activity, or material properties. This application note provides a detailed guide to the definitive characterization of **3-Nitrobenzene-1-carbothioamide** using two core analytical techniques: Fourier-Transform Infrared (FT-IR) Spectroscopy and Nuclear Magnetic Resonance (NMR) Spectroscopy. We will delve into the

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causality behind the spectroscopic signals and provide robust, field-proven protocols for data acquisition.

Molecular Structure

The key to interpreting spectroscopic data is a thorough understanding of the molecule's structure and its constituent functional groups.

Caption: Molecular structure of **3-Nitrobenzene-1-carbothioamide**.

Critical Safety Considerations

Nitroaromatic compounds are often toxic and may be absorbed through the skin.[3][4] They can cause damage to organs, particularly the blood, through prolonged exposure.[3] All handling of **3-Nitrobenzene-1-carbothioamide** should be performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and nitrile gloves. Refer to the specific Safety Data Sheet (SDS) for detailed handling and disposal information.[3][4]

Fourier-Transform Infrared (FT-IR) Spectroscopic Analysis

FT-IR spectroscopy is a rapid and powerful technique for identifying the functional groups within a molecule. It operates on the principle that molecular bonds vibrate at specific, quantized frequencies. When irradiated with infrared light, a molecule absorbs energy at frequencies corresponding to its natural vibrational modes, resulting in a characteristic spectrum of absorbance.

Expected Vibrational Signatures for **3-Nitrobenzene-1-carbothioamide**

The structure contains three key regions that will produce distinct and identifiable peaks in the IR spectrum: the thioamide group, the nitro group, and the meta-substituted aromatic ring.

- Thioamide ($-C(S)NH_2$) Vibrations:

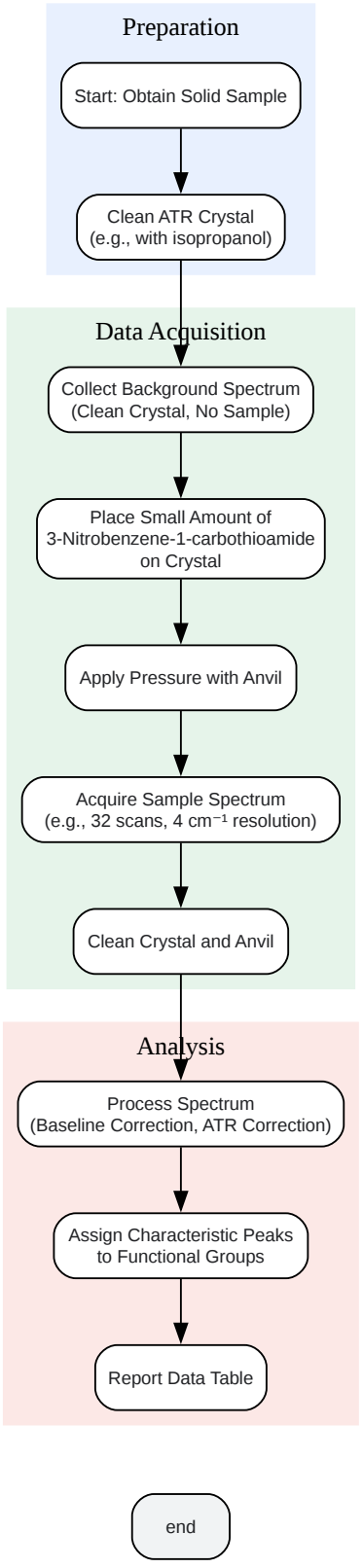
- N-H Stretching: The primary thioamide will exhibit two bands corresponding to the asymmetric and symmetric stretching of the N-H bonds, typically in the 3450-3100 cm^{-1} region.[5][6]
- Thioamide Bands: Unlike amides, thioamides produce a series of mixed vibrational bands. The "G band," often found between 800-600 cm^{-1}, is considered to have a significant contribution from the C=S stretching vibration.[7] Other important bands include those with mixed C-N stretching and N-H bending character around 1550-1480 cm^{-1}.[5]

- Nitro ($-NO_2$) Vibrations:
  - This group provides one of the most unambiguous signatures in an IR spectrum. Due to the strong bond polarity, the stretching vibrations are very intense.[8]
  - Asymmetric Stretch (ν_{as}): A very strong, sharp band is expected between 1550-1500 cm^{-1}.[8]
  - Symmetric Stretch (ν_s): A second strong band is expected between 1370-1330 cm^{-1}.[8] The presence of both intense peaks is a classic indicator of a nitro group.[8]
- Aromatic Ring Vibrations:
  - C-H Stretching: Aromatic C-H stretches appear as weaker bands just above 3000 cm^{-1}.
  - C=C Stretching: Ring "breathing" modes result in several bands of variable intensity between 1620-1450 cm^{-1}.
  - C-H Out-of-Plane Bending: The substitution pattern on the benzene ring can be inferred from strong bands in the 900-650 cm^{-1} "fingerprint" region. For 1,3- (meta) disubstitution, characteristic bands are expected around 890-835 cm^{-1} and 800-750 cm^{-1}.[8]

Protocol: FT-IR Data Acquisition via ATR

Attenuated Total Reflectance (ATR) is a preferred method for solid samples as it requires minimal sample preparation.

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Caption: Experimental workflow for FT-IR analysis using an ATR accessory.

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Step-by-Step Protocol:

- Instrument Preparation: Ensure the FT-IR spectrometer and ATR accessory are powered on and have reached thermal equilibrium.
- Crystal Cleaning: Thoroughly clean the surface of the ATR crystal (typically diamond or germanium) with a solvent-moistened wipe (e.g., isopropanol) and allow it to dry completely.
- Background Collection: Acquire a background spectrum. This critical step measures the ambient atmosphere (H_2O, CO_2) and the instrument's response, which will be subtracted from the sample spectrum.
- Sample Application: Place a small amount (a few milligrams) of the solid **3-Nitrobenzene-1-carbothioamide** powder onto the center of the ATR crystal.
- Pressure Application: Lower the ATR anvil to apply consistent pressure to the sample, ensuring good contact between the sample and the crystal surface.
- Data Acquisition: Collect the sample spectrum. Typical parameters are a spectral range of 4000-400 cm^{-1}, a resolution of 4 cm^{-1}, and an accumulation of 16-32 scans to improve the signal-to-noise ratio.
- Post-Analysis Cleaning: Clean the sample from the crystal and anvil surfaces immediately after the measurement.
- Data Processing: Process the raw spectrum using the instrument software, applying baseline and ATR corrections as necessary.

Data Summary: Characteristic FT-IR Peaks

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Wavenumber (cm^{-1})	Intensity	Vibrational Assignment	Functional Group
3400 - 3300	Medium	Asymmetric N-H Stretch	Thioamide ($-NH_2$)
3250 - 3150	Medium	Symmetric N-H Stretch	Thioamide ($-NH_2$)
3100 - 3000	Weak-Medium	Aromatic C-H Stretch	Aromatic Ring
1610 - 1580	Medium-Strong	Aromatic C=C Stretch	Aromatic Ring
1540 - 1515	Very Strong	Asymmetric NO_2 Stretch	Nitro ($-NO_2$) **
1500 - 1470	Strong	Thioamide I Band (C-N/N-H)	Thioamide
1355 - 1340	Very Strong	Symmetric NO_2 Stretch	Nitro ($-NO_2$) **
~880	Medium-Strong	Aromatic C-H Out-of-Plane Bend	Aromatic (Meta-subst.)
~780	Medium-Strong	Aromatic C-H Out-of-Plane Bend	Aromatic (Meta-subst.)
750 - 650	Medium	G-Band (C=S contribution)	Thioamide (C=S)

Nuclear Magnetic Resonance (NMR) Spectroscopic Analysis

While FT-IR confirms the presence of functional groups, NMR spectroscopy provides a complete atomic-level map of the molecule's carbon-hydrogen framework. It relies on the principle that atomic nuclei with non-zero spin (like ^{1}H and ^{13}C) behave like tiny magnets. When placed in a strong external magnetic field, they can absorb radiofrequency energy at unique frequencies (chemical shifts) that are highly dependent on their local electronic environment.

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^{1}H NMR Analysis: Proton Environments

The ^{1}H NMR spectrum will reveal the number of distinct proton types, their connectivity (via spin-spin coupling), and their relative abundance (via integration). For **3-Nitrobenzene-1-carbothioamide**, we expect signals from the thioamide NH_2 protons and the four aromatic protons.

- Thioamide Protons (NH_2): These protons are often subject to fast chemical exchange and quadrupole broadening from the adjacent nitrogen. This typically results in a broad singlet, often significantly downfield due to the deshielding effect of the C=S bond. Its integration should correspond to two protons.
- Aromatic Protons (Ar-H): The powerful electron-withdrawing nature of the nitro group dominates the electronic environment of the ring, causing all aromatic protons to be shifted significantly downfield.[9] The meta-substitution pattern creates four unique protons.
  - H-2: This proton is ortho to the thioamide and meta to the nitro group. It will be strongly deshielded and appear as a narrow triplet or singlet-like peak.
  - H-4: This proton is ortho to the nitro group and meta to the thioamide. It will be significantly deshielded and appear as a doublet of doublets (or a triplet).
  - H-5: This proton is para to the thioamide and meta to the nitro group. It will be the most shielded of the aromatic protons and appear as a clear triplet.
  - H-6: This proton is ortho to the thioamide and ortho to the nitro group, making it the most deshielded proton on the ring. It will appear as a doublet of doublets (or a triplet).

^{13}C NMR Analysis: Carbon Environments

The ^{13}C NMR spectrum will show a signal for each unique carbon atom in the molecule.

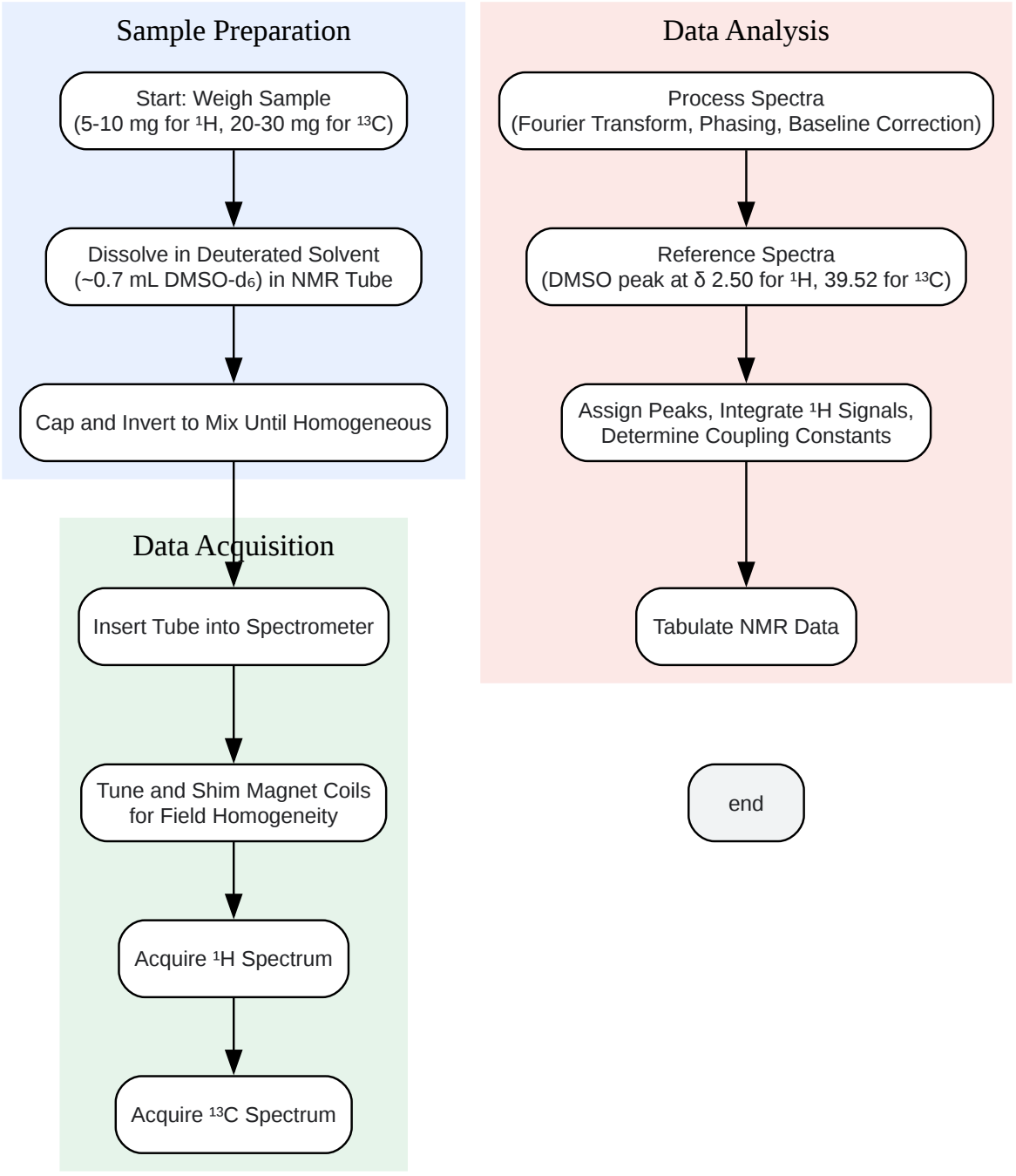
- Thioamide Carbon (C=S): The thiocarbonyl carbon is highly deshielded and will appear as the most downfield signal in the spectrum, often in the 190-205 ppm range.
- Aromatic Carbons: Six distinct signals are expected.
  - C-1 (C-$CSNH_2$): The ipso-carbon attached to the thioamide group.

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- C-3 (C-NO_2): The ipso-carbon attached to the nitro group will be highly deshielded due to the direct attachment of the electronegative group.[9]
- C-2, C-4, C-5, C-6: The remaining four carbons will appear in the typical aromatic region (120-150 ppm), with their precise shifts determined by the combined electronic effects of the two substituents.

Protocol: NMR Sample Preparation and Data Acquisition

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Caption: Experimental workflow for NMR sample preparation and analysis.

Step-by-Step Protocol:

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- Sample Preparation: Accurately weigh 5-10 mg of **3-Nitrobenzene-1-carbothioamide** for ^{1}H NMR (or 20-30 mg for ^{13}C NMR) and transfer it to a clean, dry NMR tube.
- Solvent Addition: Add approximately 0.7 mL of a suitable deuterated solvent. Dimethyl sulfoxide-d_6 (DMSO-d_6) is an excellent choice due to its high polarity, which effectively dissolves many thioamides and shifts the exchangeable NH proton signals downfield away from other signals.
- Homogenization: Cap the NMR tube and gently invert it several times to ensure the sample is completely dissolved. A brief period in an ultrasonic bath can aid dissolution if needed.
- Instrument Setup: Insert the sample into the NMR spectrometer. The instrument will then be tuned, locked to the deuterium signal of the solvent, and shimmed to optimize the magnetic field homogeneity.
- ^{1}H Spectrum Acquisition: Acquire the proton spectrum using a standard pulse sequence. A 30° or 45° pulse angle with a short relaxation delay (1-2 seconds) is usually sufficient.
- ^{13}C Spectrum Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). This requires a larger number of scans than the proton spectrum due to the low natural abundance of ^{13}C.

Data Summary: Predicted NMR Assignments (in DMSO-d_6)

^{1}H NMR Data

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Chemical Shift (δ, ppm)	Multiplicity	Assignment	Integration
~9.5 - 10.5	br s	-C(S)NH_2	2H
~8.65	t, J ≈ 2.0 Hz	H-2	1H
~8.30	ddd, J ≈ 8.2, 2.3, 1.0 Hz	H-4	1H
~8.20	ddd, J ≈ 8.0, 2.0, 1.0 Hz	H-6	1H
~7.75	t, J ≈ 8.0 Hz	H-5	1H

^{13}C NMR Data

Chemical Shift (δ, ppm)	Assignment
~198.5	C=S
~148.1	C-3 (ipso-NO_2)
~140.2	C-1 (ipso-$CSNH_2$)
~135.0	C-6
~130.0	C-5
~127.5	C-4
~122.0	C-2

Conclusion

The structural elucidation of **3-Nitrobenzene-1-carbothioamide** is straightforwardly and definitively achieved through the synergistic application of FT-IR and NMR spectroscopy. FT-IR provides rapid confirmation of the essential nitro (-NO_2) and thioamide (-C(S)NH_2) functional groups through their intense and characteristic absorption bands. Subsequently, ^{1}H and ^{13}C NMR spectroscopy offers a detailed, atom-by-atom map of the molecular architecture, confirming the meta-substitution pattern on the aromatic ring and the precise chemical

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environment of each proton and carbon nucleus. The protocols and expected data presented in this note serve as a comprehensive guide for researchers to reliably verify the identity and purity of this compound, enabling further exploration of its chemical and biological potential.

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